

Personal protective equipment for handling A-28086B

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Compound of Interest		
Compound Name:	A-28086B	
Cat. No.:	B1254339	Get Quote

Essential Safety & Handling Guide for A-28086B

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the ionophore antibiotic **A-28086B** (CAS: 58439-94-4). The following procedural guidance is designed to ensure safe operational handling and disposal.

Chemical and Physical Properties

A-28086B is an ionophore antibiotic related to narasin and salinomycin. A summary of its key quantitative data is presented below for easy reference.



Property	Value	
CAS Number	58439-94-4	
Molecular Formula	C43H70O11	
Molecular Weight	763.02 g/mol	
Exact Mass	762.4918	
Elemental Analysis	C, 67.69%; H, 9.25%; O, 23.06%	
Appearance	Not specified (typically a solid)	
Purity	>98% (typical for research grade)	
Storage (Short-term)	0 - 4°C (days to weeks)	
Storage (Long-term) -20°C (months to years)		

Hazard Identification and Personal Protective Equipment (PPE)

A-28086B is classified with significant hazards requiring stringent safety protocols. All handling must occur within a certified chemical fume hood.

GHS Hazard Classification:

- Self-reactive chemicals (Type C), H242: Heating may cause a fire.
- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute toxicity, Inhalation (Category 4), H332: Harmful if inhaled.
- Short-term (acute) aquatic hazard (Category 2), H401: Toxic to aquatic life.
- Long-term (chronic) aquatic hazard (Category 3), H412: Harmful to aquatic life with long lasting effects.

Mandatory Personal Protective Equipment (PPE):

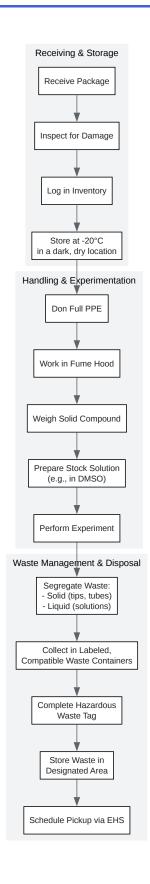


PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Inner and outer gloves are recommended.	Prevents skin contact and absorption.
Eye Protection	ANSI Z87.1-compliant safety goggles and a face shield.	Protects against splashes, dust, and potential explosions.
Respiratory Protection	NIOSH-approved air-purifying respirator with a P2 filter for dusts.	Prevents inhalation of harmful dust particles.
Body Protection	Flame-resistant laboratory coat, worn over personal clothing.	Protects skin from contamination and provides a barrier in case of fire.

Operational Plan: From Receipt to Disposal

The following workflow outlines the necessary steps for safely managing **A-28086B** throughout its lifecycle in the laboratory.





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Caption: Standard operational workflow for A-28086B.



Emergency Procedures

Immediate and appropriate response to emergencies is critical. The following decision tree outlines the steps for spills and personnel exposure.

Caption: Emergency response decision tree for **A-28086B**.

Disposal Plan

Chemical waste is regulated and cannot be disposed of in regular trash or down the sewer.[1] All waste containing **A-28086B** must be disposed of through your institution's Environmental Health and Safety (EHS) Hazardous Waste Program.[1]

Step-by-Step Disposal Protocol:

- Segregation: At the point of generation, separate waste into compatible categories (e.g., solid waste, non-halogenated solvent waste).[2]
- Containerization: Collect waste in appropriate, leak-proof, and chemically compatible containers.[2][3] Do not reuse empty reagent bottles without first defacing all original labels.
- Labeling: Affix a hazardous waste tag to each container as soon as waste is first added. The label must include:
 - The words "Hazardous Waste".
 - Full chemical names of all contents (no abbreviations).
 - Approximate percentages of each component.
 - Date of generation and PI information.
 - Appropriate hazard pictograms.
- Storage: Keep waste containers closed except when adding waste. Store them in a designated, secure secondary containment area, away from incompatible materials.



 Pickup: Complete and send the required chemical waste disposal forms to your EHS office to schedule a waste pickup.

Representative Experimental Protocol: Antimicrobial Susceptibility Testing

As **A-28086B** is an antibiotic, a key experiment is to determine its potency against various bacteria. The following is a representative protocol for determining the Minimum Inhibitory Concentration (MIC) using the broth microdilution method, a standard in vitro assay.

Objective: To determine the lowest concentration of **A-28086B** that inhibits the visible growth of a target bacterium.

Materials:

- A-28086B compound
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile 96-well microtiter plates
- Target bacterial strain (e.g., Staphylococcus aureus)
- Appropriate liquid growth medium (e.g., Mueller-Hinton Broth MHB)
- Sterile saline (0.85%) or Phosphate-Buffered Saline (PBS)
- Spectrophotometer
- Multichannel pipette

Procedure:

- Preparation of A-28086B Stock Solution:
 - Under sterile conditions in a fume hood, accurately weigh a small amount of A-28086B.

Safety Operating Guide



 Dissolve the compound in anhydrous DMSO to prepare a high-concentration stock solution (e.g., 10 mg/mL). Vortex until fully dissolved. Note: This stock solution can be aliquoted and stored at -20°C for future use.

Preparation of Bacterial Inoculum:

- From a fresh agar plate, pick 4-5 colonies of the target bacterium and inoculate into a tube of sterile broth.
- Incubate the culture at 37°C with shaking until it reaches the turbidity of a 0.5 McFarland standard. This corresponds to approximately 1-2 x 10⁸ Colony Forming Units (CFU)/mL.
- Dilute this standardized suspension in fresh broth to achieve the final target inoculum concentration of approximately 5 x 10⁵ CFU/mL.

Serial Dilution in Microtiter Plate:

- Add 100 μL of sterile broth to all wells of a 96-well plate, except for the first column.
- Prepare an intermediate dilution of the A-28086B stock solution in broth.
- Add 200 μL of this diluted A-28086B solution to the first well of each row to be tested.
- \circ Perform a two-fold serial dilution by transferring 100 μ L from the first well to the second, mixing, and continuing this process across the plate to the tenth well. Discard 100 μ L from the tenth well.
- The eleventh well in each row will serve as a positive control (broth and inoculum, no compound), and the twelfth well as a negative/sterility control (broth only).

Inoculation:

 Using a multichannel pipette, add 100 μL of the diluted bacterial inoculum (from step 2) to each well from column 1 to 11. Do not add bacteria to the sterility control wells (column 12).

Incubation:



- Cover the plate and incubate at 37°C for 16-24 hours.
- Interpretation of Results:
 - After incubation, visually inspect the plate for bacterial growth (turbidity).
 - The MIC is the lowest concentration of A-28086B at which no visible growth is observed.
 This can be confirmed by reading the optical density (OD) of the wells with a plate reader.

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